

Personal protective equipment for handling 3-Bromodihydro-2H-pyran-4(3H)-one

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Compound of Interest

Compound Name: 3-Bromodihydro-2H-pyran-4(3H)-one

Cat. No.: B1291664

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Essential Safety and Handling Guide for 3-Bromodihydro-2H-pyran-4(3H)-one

This guide provides crucial safety, handling, and disposal information for laboratory professionals working with **3-Bromodihydro-2H-pyran-4(3H)-one**. Adherence to these protocols is essential for ensuring a safe laboratory environment.

Chemical Identifier:

- Name: **3-Bromodihydro-2H-pyran-4(3H)-one**
- CAS Number: 98021-79-5
- Physical Form: Solid[1]

Hazard Summary: **3-Bromodihydro-2H-pyran-4(3H)-one** is a hazardous substance that requires careful handling. The primary routes of exposure are inhalation, skin contact, and eye contact.

Hazard Statement	GHS Classification	Description
H315	Skin Irritation Category 2	Causes skin irritation.[1]
H319	Eye Irritation Category 2A	Causes serious eye irritation. [1]
H335	Specific Target Organ Toxicity	May cause respiratory irritation.[1]

Operational Plan: Step-by-Step Handling Procedure

1. Engineering Controls:

- Always handle **3-Bromodihydro-2H-pyran-4(3H)-one** in a certified chemical fume hood to minimize inhalation exposure.[2]
- Ensure a safety shower and eyewash station are readily accessible.

2. Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical splash goggles and a face shield.[2][3][4]
- Hand Protection: Wear chemical-resistant gloves (e.g., nitrile) at all times. Inspect gloves for any signs of degradation or puncture before use and dispose of them properly after handling. [3][5]
- Skin and Body Protection: A flame-resistant lab coat must be worn and fully buttoned.[3][4] Long pants and closed-toe shoes are mandatory.[3][4]
- Respiratory Protection: If there is a risk of generating dust or aerosols that cannot be controlled by a fume hood, a respirator may be necessary.[3]

3. Handling:

- Avoid breathing dust or vapors.[1]
- Prevent contact with skin and eyes.[1]

- Use non-sparking tools and ensure all equipment is properly grounded, especially if a flammable solvent is used.[6][7]
- Keep the container tightly closed when not in use and store in a cool, dry, and well-ventilated area.[1][6][8]

4. In Case of Exposure:

- Skin Contact: Immediately wash the affected area with plenty of soap and water.[2] Remove contaminated clothing.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, lifting the upper and lower eyelids occasionally.[2] Seek immediate medical attention.
- Inhalation: Move the individual to fresh air.[2] If breathing is difficult, provide oxygen. Seek medical attention if symptoms persist.[2]
- Ingestion: Wash out the mouth with water. Do not induce vomiting.[2] Seek immediate medical attention.

Disposal Plan

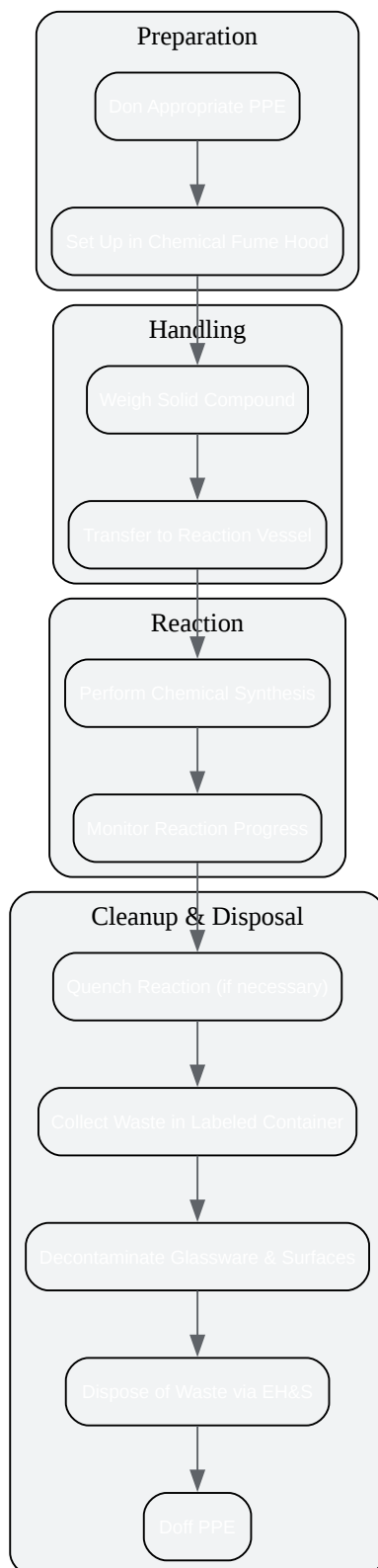
1. Waste Collection:

- Collect all waste containing **3-Bromodihydro-2H-pyran-4(3H)-one** in a designated, properly labeled, and sealed container for hazardous waste.
- Do not mix with other waste streams unless compatibility is confirmed.

2. Disposal Procedure:

- Dispose of the chemical waste through a licensed hazardous waste disposal company.[6][9]
- Follow all local, state, and federal regulations for the disposal of halogenated organic compounds.
- Contaminated lab supplies (e.g., gloves, weighing paper) should also be disposed of as hazardous waste.

Experimental Workflow Diagram



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Caption: Workflow for the safe handling of **3-Bromodihydro-2H-pyran-4(3H)-one**.

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- To cite this document: BenchChem. [Personal protective equipment for handling 3-Bromodihydro-2H-pyran-4(3H)-one]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1291664#personal-protective-equipment-for-handling-3-bromodihydro-2h-pyran-4-3h-one]

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